

2-Chloro-5-hydroxy-4-methoxybenzaldehyde

MSDS and safety data sheet

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Compound of Interest

Compound Name: 2-Chloro-5-hydroxy-4-methoxybenzaldehyde

CAS No.: 89938-55-6

Cat. No.: B1488104

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Technical Guide: 2-Chloro-5-hydroxy-4-methoxybenzaldehyde

A Strategic Resource for Synthesis, Safety, and Application

Executive Summary

2-Chloro-5-hydroxy-4-methoxybenzaldehyde (CAS: 6282-59-3) is a highly functionalized aromatic aldehyde used primarily as a versatile building block in medicinal chemistry and organic synthesis. Its unique substitution pattern—featuring an electron-withdrawing chlorine atom, an electron-donating hydroxyl group, and a methoxy group—makes it a critical intermediate for synthesizing heterocycles, Schiff bases, and potential pharmaceutical agents targeting kinase pathways or microbial resistance.

This guide moves beyond the standard Material Safety Data Sheet (MSDS) to provide a comprehensive operational framework for researchers, integrating safety protocols with

synthetic utility.

Chemical Identity & Physicochemical Profile

The "Fingerprint" of the molecule.

Property	Specification
IUPAC Name	2-Chloro-5-hydroxy-4-methoxybenzaldehyde
Common Synonyms	6-Chloroisovanillin; 2-Chloro-4-methoxy-5-hydroxybenzaldehyde
CAS Registry Number	6282-59-3
Molecular Formula	C ₈ H ₇ ClO ₃
Molecular Weight	186.59 g/mol
Appearance	White to off-white crystalline powder
Melting Point	110–115 °C (Experimental range varies by purity; often predicted ~112°C)
Solubility	Soluble in DMSO, Methanol, Ethanol, Ethyl Acetate; Sparingly soluble in water
pKa (Predicted)	~7.0–7.5 (Phenolic OH)

Structural Insight: The molecule is a derivative of isovanillin (3-hydroxy-4-methoxybenzaldehyde). The chlorine atom is positioned ortho to the aldehyde group (position 2) and para to the hydroxyl group (position 5), significantly altering the electronic landscape compared to its parent molecule. This positioning enhances the acidity of the phenol and influences the electrophilicity of the aldehyde.

Hazard Characterization & Risk Assessment

Translating GHS codes into laboratory practice.

GHS Classification (29 CFR 1910.1200)

Signal Word:WARNING[1]

Hazard Class	Category	Hazard Statement (H-Code)
Skin Corrosion/Irritation	Cat. 2	H315: Causes skin irritation.[2][1][3]
Serious Eye Damage/Irritation	Cat. 2A	H319: Causes serious eye irritation.[2][1][3][4]
STOT - Single Exposure	Cat. 3	H335: May cause respiratory irritation.[1][3]

Precautionary Response (P-Codes)

- Prevention (P261, P280): Avoid breathing dust/fume.[1][3] Wear protective gloves/eye protection (Nitrile gloves, Safety Goggles).
- Response (P305+P351+P338): IF IN EYES: Rinse cautiously with water for several minutes.[1][3] Remove contact lenses if present and easy to do.[1][3][4] Continue rinsing.[1][3]
- Storage (P403+P233): Store in a well-ventilated place. Keep container tightly closed.

Synthetic Utility & Application

Why this molecule matters in drug discovery.

Core Reactivity Profile

The molecule offers three distinct "handles" for chemical modification:

- Aldehyde (C1): Susceptible to nucleophilic attack (e.g., reductive amination, Knoevenagel condensation, Wittig reaction).
- Phenol (C5): Open to alkylation (ether formation) or esterification. The para-chlorine enhances the acidity of this proton.

- Aryl Chloride (C2): A potential site for cross-coupling reactions (e.g., Suzuki-Miyaura), though less reactive than bromides/iodides. It often serves as a steric blocker or lipophilic modulator in drug design.

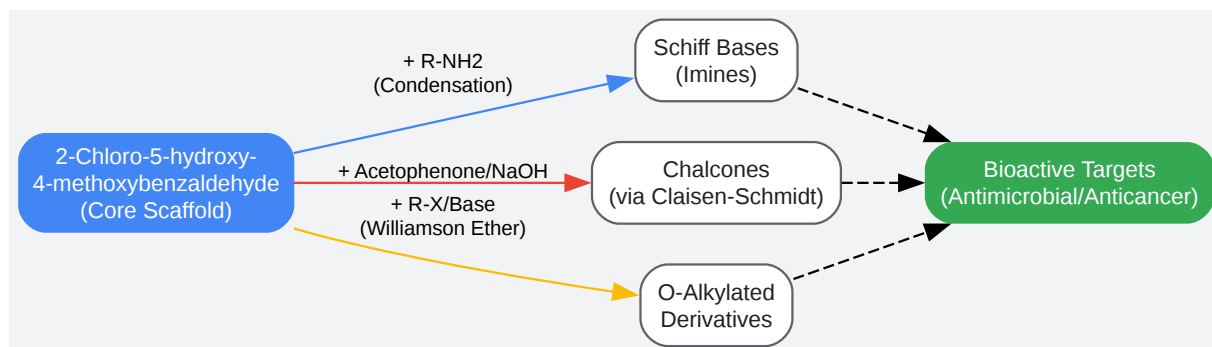
Primary Synthetic Pathways

Researchers typically utilize this compound in the following workflows:

- Schiff Base Formation: Condensation with primary amines to form imines, often investigated for antimicrobial or anticancer activity.
- Chalcone Synthesis: Reaction with acetophenones (Claisen-Schmidt condensation) to generate chalcones, which are precursors to flavonoids and pyrazolines.
- Heterocycle Construction: Cyclization reactions involving the aldehyde and adjacent functional groups to form benzofurans or quinolines.

Diagram: Synthetic Logic Flow

Visualizing the transformation potential of the scaffold.



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Caption: Divergent synthetic pathways utilizing the aldehyde and hydroxyl functionalities for library generation.

Handling, Stability & Storage Protocol

Ensuring sample integrity and operator safety.

Stability Concerns

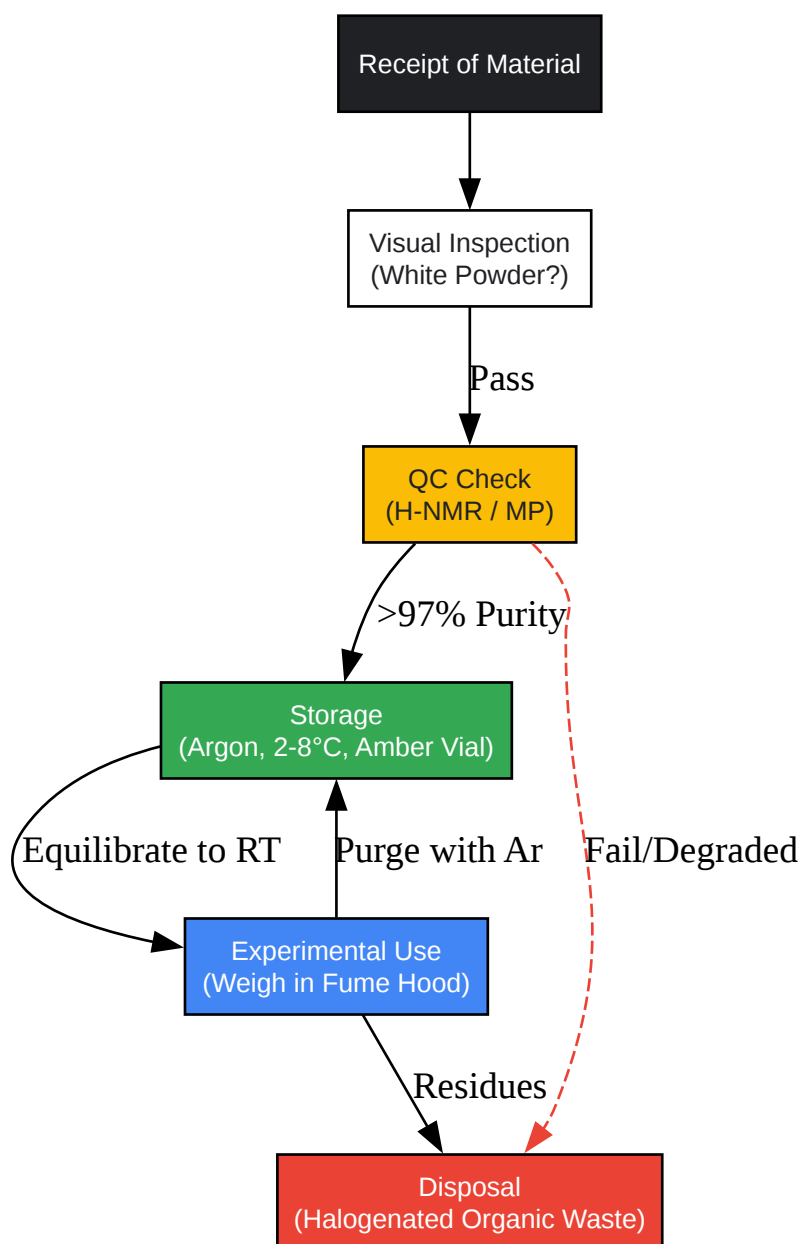
- **Oxidation:** Like most benzaldehydes, the aldehyde group is prone to autoxidation to the corresponding benzoic acid (2-chloro-5-hydroxy-4-methoxybenzoic acid) upon prolonged exposure to air.
- **Light Sensitivity:** Halogenated aromatics can be light-sensitive; degradation may occur under UV exposure.

Storage SOP

- **Atmosphere:** Store under Inert Gas (Argon or Nitrogen).
- **Temperature:** Refrigerate (2–8 °C) for long-term storage to retard oxidation.
- **Container:** Amber glass vials with Teflon-lined caps to prevent light exposure and moisture ingress.

Diagram: Safe Handling Workflow

A self-validating logic for laboratory use.



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Caption: Operational workflow for receiving, verifying, and maintaining the integrity of the compound.

Emergency Response & Waste Management

First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, give oxygen. Medical attention is required if irritation persists (potential for chemically induced pneumonitis).[1][3]

- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.[\[2\]](#)[\[1\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, lifting lower and upper eyelids. Consult a physician.

Fire-Fighting Measures

- Suitable Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions: Carbon oxides (CO, CO₂) and Hydrogen Chloride gas (HCl). Firefighters must wear SCBA.

Waste Disposal[\[4\]](#)

- Classification: Halogenated Organic Solvent/Solid Waste.
- Protocol: Dissolve in a combustible solvent (if not already dissolved) and burn in a chemical incinerator equipped with an afterburner and scrubber. Do not flush down the drain due to potential aquatic toxicity and formation of persistent halogenated byproducts.

References

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- United Nations (2023). Globally Harmonized System of Classification and Labelling of Chemicals (GHS), 10th Revised Edition. Retrieved from [\[Link\]](#)

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